Technical Monograph: 1-(4-Chlorobutan-2-yl)pyrrolidine

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Compound of Interest

Compound Name:	*1-(4-Chlorobutan-2-yl)pyrrolidine*
Cat. No.:	*B8570983*

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Part 1: Executive Summary & Chemical Identity

1-(4-Chlorobutan-2-yl)pyrrolidine is a specialized nitrogen mustard analog and alkylating intermediate used primarily in the synthesis of pyrrolidine-containing pharmaceuticals, including antihistamines and anticholinergic agents. Unlike simple primary alkyl halides, this molecule possesses a nucleophilic nitrogen atom three carbons removed from the electrophilic carbon-chlorine bond. This structural feature creates a high propensity for intramolecular cyclization, necessitating strict pH and temperature control during handling.

Chemical Identity Data

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Property	Specification
CAS Number	868943-26-4
IUPAC Name	1-(4-chlorobutan-2-yl)pyrrolidine
Synonyms	1-(3-chloro-1-methylpropyl)pyrrolidine; 3-(Pyrrolidin-1-yl)butyl chloride
Molecular Formula	$C_8H_{16}ClN$
Molecular Weight	161.67 g/mol
Precursor Alcohol	3-(pyrrolidin-1-yl)butan-1-ol (CAS: 158261-95-1)
Stability Profile	Stable as Hydrochloride salt (HCl); Free base is unstable (cyclizes).[1]

Part 2: Synthesis & Reaction Mechanism (Expertise & Experience)

The synthesis of **1-(4-chlorobutan-2-yl)pyrrolidine** is a classic nucleophilic substitution where the hydroxyl group of the precursor alcohol is replaced by chlorine. However, the presence of the tertiary amine introduces a critical "self-destruct" mechanism if not managed correctly.

The Azetidinium Trap (Mechanistic Insight)

In the free base form, the nitrogen lone pair is capable of a nucleophilic attack on the

carbon at position 4 (the carbon bearing the chlorine). Because there are three bridging carbons between the nitrogen and the chlorine, this intramolecular attack forms a four-membered Azetidinium ion.

- Implication: This cyclization competes with intermolecular reactions. The azetidinium species is highly electrophilic and can hydrolyze back to the alcohol or react indiscriminately with nucleophiles, leading to impurities and low yields.

- Control Strategy: The synthesis must be conducted under acidic conditions to protonate the nitrogen, removing its nucleophilicity and preventing cyclization. The product is isolated and stored strictly as the Hydrochloride (HCl) salt.

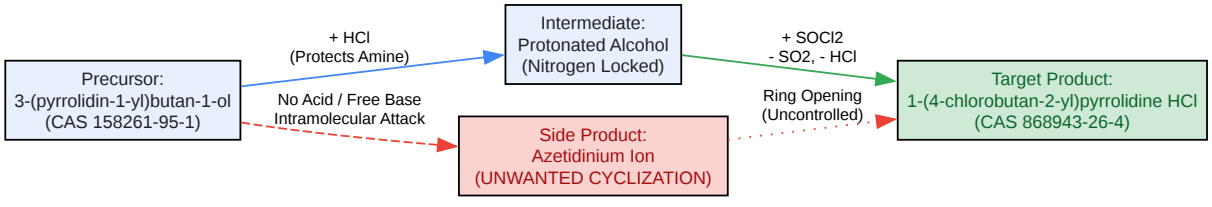
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Validated Synthesis Protocol

Objective: Convert 3-(pyrrolidin-1-yl)butan-1-ol to **1-(4-chlorobutan-2-yl)pyrrolidine** HCl.

- Preparation: Charge a flame-dried reaction vessel with 3-(pyrrolidin-1-yl)butan-1-ol (1.0 eq) dissolved in anhydrous Dichloromethane (DCM).
- Acidification (Critical Step): Cool the solution to 0°C. Introduce dry HCl gas or a stoichiometric amount of ethereal HCl to convert the amine to its hydrochloride salt before chlorination. This "locks" the nitrogen lone pair.
- Chlorination: Add Thionyl Chloride ($SOCl_2$, 1.2 eq) dropwise, maintaining internal temperature <5°C. The HCl generated assists in maintaining acidic conditions.
- Reflux: Allow the mixture to warm to room temperature, then reflux for 2-4 hours to drive the substitution of the hydroxyl group.
- Isolation (Self-Validating): Evaporate volatiles under reduced pressure.
  - Validation: The residue should be a hygroscopic solid (HCl salt).
  - Failure Mode: If an oil persists that is not water-soluble or shows polymerization, the free base likely cyclized.
- Purification: Recrystallize from Isopropanol/Ether.

Mechanistic Pathway Diagram



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Figure 1: Synthetic pathway illustrating the critical requirement for acid protection to prevent azetidinium formation.

Part 3: Applications in Drug Development

This molecule serves as a versatile building block for introducing the pyrrolidine moiety into larger pharmacophores.

- H1-Antihistamine Synthesis: The 4-chlorobutyl chain allows for alkylation of diarylmethane or tricyclic scaffolds. It is structurally related to the side chain of Pyrrobutamine (though pyrrobutamine contains an alkene, this saturated analog is used in derivative studies).
- Muscarinic Antagonists: The pyrrolidine ring is a common motif in anticholinergic drugs. The chlorobutyl linker provides the necessary spacing (4-carbon distance) to mimic the acetylcholine structure in receptor binding pockets.
- Neurotransmitter Transporter Ligands: Pyrrolidine analogs are frequently screened for affinity at Dopamine (DAT) and Serotonin (SERT) transporters.

Part 4: Handling, Safety & Toxicology[2][3]

Warning: As a nitrogen mustard analog, this compound poses significant vesicant and alkylating hazards.

- Skin/Eye Contact: Causes severe burns.[2][3] The mechanism involves alkylation of DNA and proteins. Immediate irrigation is required upon contact.[4]
- Inhalation: Destructive to mucous membranes. All operations must be performed in a functioning fume hood.
- Decontamination: Spills should be treated with a dilute solution of sodium thiosulfate (which acts as a nucleophile to scavenge the alkylating agent) followed by sodium bicarbonate.

Stability & Storage Protocol

- State: Store strictly as the Hydrochloride Salt.
- Environment: Hygroscopic.[4] Store under Argon or Nitrogen atmosphere at -20°C.

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- Shelf-Life: The HCl salt is stable for >12 months if kept dry. Moisture will catalyze hydrolysis to the alcohol.

References

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